Technical Guide: Isomeric Forms of Methyl 4-hydroxy-1-methyl-cyclohexanecarboxylate

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Compound of Interest

Compound Name:	*methyl 4-hydroxy-1-methyl-cyclohexanecarboxylate*
CAS No.:	*87787-05-1*
Cat. No.:	*B3162393*

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Executive Summary & Structural Definition

Methyl 4-hydroxy-1-methyl-cyclohexanecarboxylate (C

H

O

, MW 172.[1]22) exists as two diastereomers defined by the relative stereochemistry of the hydroxyl group at C4 and the carboxylate group at C1. Due to the gem-disubstitution at C1 (methyl and methoxycarbonyl), standard nomenclature can be ambiguous. This guide defines isomers based on the Hydroxy-Carboxylate relationship, the most relevant vector for synthetic derivatization (e.g., lactonization).

The Isomers

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Nomenclature	Relative Stereochemistry	IUPAC Descriptor (Example)	CAS No. (Ref)
Cis-Isomer	4-OH and 1-COOMe are on the same face. [1]	(1S,4S)-methyl 4-hydroxy-1-methylcyclohexane-1-carboxylate	87787-05-1
Trans-Isomer	4-OH and 1-COOMe are on opposite faces. [1]	(1R,4S)-methyl 4-hydroxy-1-methylcyclohexane-1-carboxylate	87787-02-8

Note: CAS numbers may vary by enantiomeric purity (racemic vs. chiral). The descriptors above assume a fixed center at C1 for relative comparison.

Conformational Analysis & Energetics

Understanding the preferred chair conformations is prerequisite to predicting reactivity and NMR signatures. The conformational equilibrium is dictated by the A-values (steric bulk) of the substituents:

- Methyl (-Me): 1.70 kcal/mol[1]
- Methoxycarbonyl (-COOMe): 1.27 kcal/mol[1]
- Hydroxyl (-OH): 0.87 kcal/mol[1]

In the 1,1-disubstituted system, the larger group prefers the equatorial position.[1] Thus, the Methyl group prefers the equatorial orientation over the Carboxylate, forcing the Carboxylate axial in the lowest energy state of the precursor.

Cis-Isomer (Thermodynamic Product)[1]

- Configuration: OH and COOMe are Cis.
- Dominant Conformer: The cyclohexane ring adopts a chair where the C1-Methyl is equatorial and the C1-COOMe is axial.[1] To be cis to the axial COOMe, the C4-OH must be equatorial.

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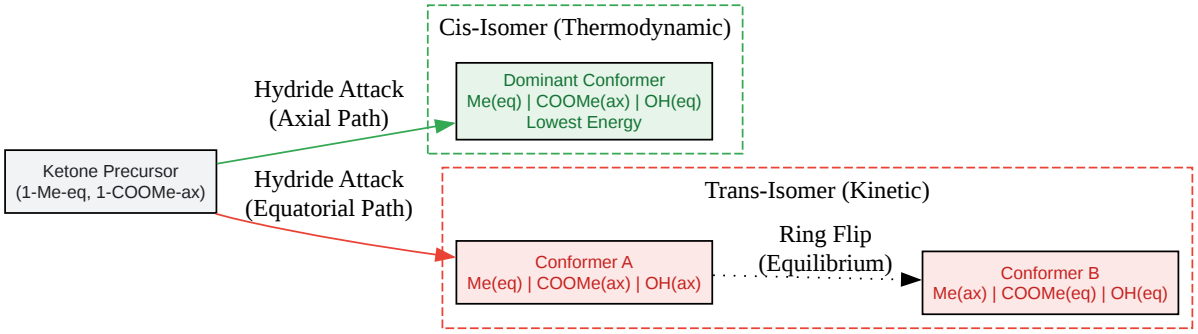
[1]

- Structure: 1-Me(eq), 1-COOMe(ax), 4-OH(eq).[1]
- Stability: High.[1] The two largest groups (Me and OH) are equatorial.
- Predicted Energy Penalty: ~1.3 kcal/mol (solely from axial COOMe).

Trans-Isomer (Kinetic Product)

- Configuration: OH and COOMe are Trans.[1]
- Conformer Equilibrium:
  - Conformer A: 1-Me(eq), 1-COOMe(ax), 4-OH(ax).[1] (OH is trans to COOMe).
    - Penalty: COOMe(ax) + OH(ax) + 1,4-diaxial interaction ≈ 1.3 + 0.9 = 2.2 kcal/mol.
  - Conformer B: 1-Me(ax), 1-COOMe(eq), 4-OH(eq).[1]
    - Penalty: Me(ax) ≈ 1.7 kcal/mol.
- Analysis: Conformer B (Me-axial) is sterically competitive with Conformer A. However, in polar solvents, the dipole minimization of the 4-hydroxy-cyclohexanecarboxylate system often favors Conformer A.[1]
- Key Insight: The Trans-isomer is thermodynamically less stable than the Cis-isomer due to the unavoidable axial placement of either the Methyl or the Hydroxyl group.[1]

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Caption: Conformational landscape of **methyl 4-hydroxy-1-methyl-cyclohexanecarboxylate** showing the stability dominance of the Cis-isomer.

Synthesis & Stereocontrol Strategies

The synthesis typically proceeds via the reduction of methyl 1-methyl-4-oxocyclohexanecarboxylate.[1] The stereochemical outcome is controlled by the choice of reducing agent (steric bulk) and temperature.

Protocol: Synthesis of the Ketone Precursor

Before separating isomers, one must synthesize the gem-disubstituted ketone.[1]

- Starting Material: Methyl methacrylate and 2-trimethylsiloxy-1,3-butadiene (Danishefsky's diene) via Diels-Alder, followed by acidic hydrolysis.[1]
- Alternative: Alkylation of methyl 4-oxocyclohexanecarboxylate (requires protection of ketone as ketal, methylation with LDA/MeI, deprotection).

Stereoselective Reduction Protocols

The C1-COOMe group (axial) provides significant steric differentiation between the two faces of the carbonyl at C4.

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Method A: Thermodynamic Control (Favors Cis-Isomer)

Small hydride donors attack the sterically more hindered axial face (due to torsional strain relief in the transition state), yielding the equatorial alcohol.

- Reagent: Sodium Borohydride (NaBH

) in Methanol at -78°C to 0°C.
- Mechanism: Small hydride attacks "axially" (from the top/axial trajectory relative to the ring).
- Outcome: Formation of the Cis-isomer (OH equatorial) as the major product (>4:1 ratio).
- Self-Validating Check: The product should show a large NMR coupling constant for the H4 proton (axial-axial coupling with H3/H5), indicative of an equatorial OH.[1]

Method B: Kinetic Control (Favors Trans-Isomer)

Bulky hydride donors are forced to attack the less sterically hindered equatorial face, yielding the axial alcohol.

- Reagent: L-Selectride (Lithium tri-sec-butylborohydride) in THF at -78°C.
- Mechanism: The bulky borohydride is blocked from the axial face by the axial C1-COOMe group and the axial hydrogens at C3/C5. It attacks equatorially.
- Outcome: Enrichment of the Trans-isomer (OH axial).[1]
- Self-Validating Check: The product should show a narrow multiplet for the H4 proton (equatorial-axial/equatorial-equatorial couplings only), indicative of an axial OH.[1]

Analytical Characterization (NMR)

Distinguishing the isomers requires careful analysis of the H4 methine proton and the C1-Methyl singlet.[1]

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Feature	Cis-Isomer (OH eq)	Trans-Isomer (OH ax)	Mechanistic Reason
H4 Proton Multiplicity	tt (Triplet of triplets)	quint/narrow m	H4 is axial in Cis (large ~11Hz).[1] H4 is equatorial in Trans (small ~3Hz).[1]
H4 Chemical Shift	~3.6 - 3.8 ppm	~3.9 - 4.1 ppm	Equatorial protons (Trans isomer) are typically deshielded relative to axial protons.[1]
C1-Me Shift	Lower field (Deshielded)	Higher field (Shielded)	In Trans (Conf A), Me is equatorial but OH is axial (gamma-gauche effect absent or different).[1]
NOE Correlations	H4 H3 /H5	H4 H3 /H5	Confirms axial vs equatorial orientation of the proton.

Separation & Purification Workflow

Since the isomers have distinct polarities and hydrogen-bonding capabilities, they can be separated without chiral chromatography (if the starting material was racemic).

Step-by-Step Purification Protocol

- Crude Workup: Quench reduction with saturated NH

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Cl. Extract with EtOAc.[2] Dry over MgSO

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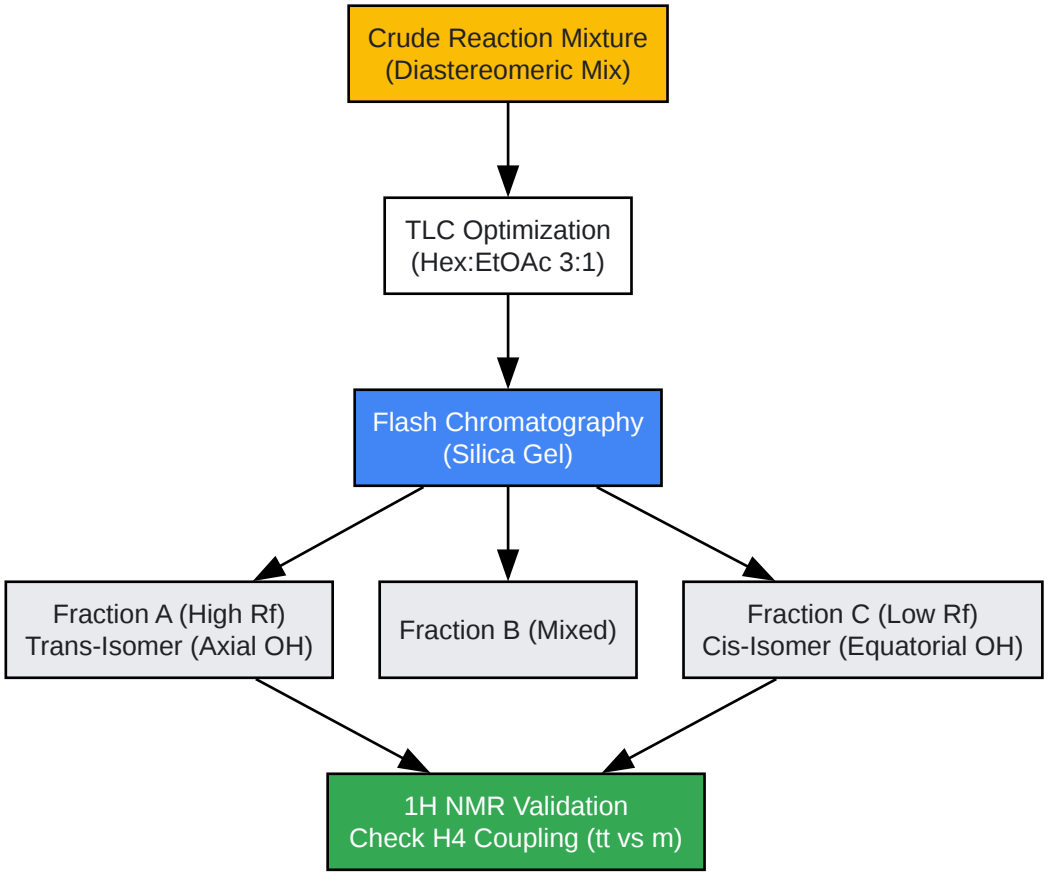
- TLC Analysis:
  - Stationary Phase: Silica Gel 60 F254.[1]
  - Mobile Phase: Hexanes:Ethyl Acetate (gradient 4:1 to 1:1).
  - Visualization: Anisaldehyde stain (alcohols stain blue/violet).
  - Rf Values: The Trans-isomer (axial OH) is typically less polar (higher Rf) than the Cis-isomer (equatorial OH) due to the "compact" nature of axial substituents and shielding of the polar group, though this can vary by solvent system. Note: In some ester systems, the equatorial alcohol interacts more strongly with silica, eluting later.
- Flash Column Chromatography:
  - Load crude oil (dissolved in minimum CH

    Cl

).
  - Elute with a shallow gradient (e.g., 10% to 40% EtOAc in Hexanes).
  - Collect fractions. The mixed fractions can be re-subjected to chromatography or crystallized.
- Crystallization (Optional):
  - The Cis-isomer (diequatorial-like) often has a higher melting point and may crystallize from Et

    O/Hexanes.[1]
  - The Trans-isomer is frequently an oil.[1]

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Caption: Purification logic flow for separating cis/trans isomers of the cyclohexane scaffold.

References

- PubChem.Methyl 4-hydroxy-1-methylcyclohexane-1-carboxylate Compound Summary. Available at: [Link].
- Kleinpeter, E., et al. (2012).Synthesis and NMR spectroscopic conformational analysis of esters of 4-hydroxy-cyclohexanone. Tetrahedron, 68(10), 2363–2373.[3] Available at: [Link].
- Google Patents.Method for producing 4-(aminomethyl)cyclohexane carboxylic acid (WO2021107047A1).

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Sources

- 1. Methyl 4-hydroxy-1-methylcyclohexane-1-carboxylate | C9H16O3 | CID 13236236 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. Sci-Hub. Synthesis and NMR spectroscopic conformational analysis of esters of 4-hydroxy-cyclohexanone—the more polar the molecule the more stable the axial conformer / Tetrahedron, 2012 [sci-hub.red]

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